

N-Ethylazetidin-3-amine: A Technical Guide for Research and Development

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Compound of Interest

Compound Name: *N*-ethylazetidin-3-amine

CAS No.: 318269-51-1

Cat. No.: B8767648

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Executive Summary

N-ethylazetidin-3-amine is a substituted azetidine, a class of four-membered nitrogen-containing heterocycles that have garnered significant interest in medicinal chemistry. The unique structural and physicochemical properties of the azetidine scaffold, such as its three-dimensional character and ability to improve metabolic stability and solubility, make it a valuable building block in the design of novel therapeutics.^{[1][2]} This guide provides a comprehensive overview of **N-ethylazetidin-3-amine**, including its chemical identity, proposed synthesis, potential applications in drug discovery, and essential safety considerations.

Compound Identification and Physicochemical Properties

N-ethylazetidin-3-amine is a secondary amine featuring an ethyl group attached to the nitrogen atom of an azetidin-3-amine core. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	318269-51-1	BLD Pharm[3]
Molecular Formula	C ₅ H ₁₂ N ₂	BLD Pharm[3]
Molecular Weight	100.16 g/mol	BLD Pharm[3]
Canonical SMILES	CCNC1CNC1	BLD Pharm[3]
Predicted XlogP	-0.4	PubChemLite[4]
Appearance	Not available; likely a liquid at room temperature	General amine properties[5]
Boiling Point	Not available; expected to be higher than ethylamine (16.6 °C) due to increased molecular weight and hydrogen bonding capabilities.	Chemistry LibreTexts[6]
Solubility	Not available; likely miscible with water and common organic solvents.	General amine properties[5]

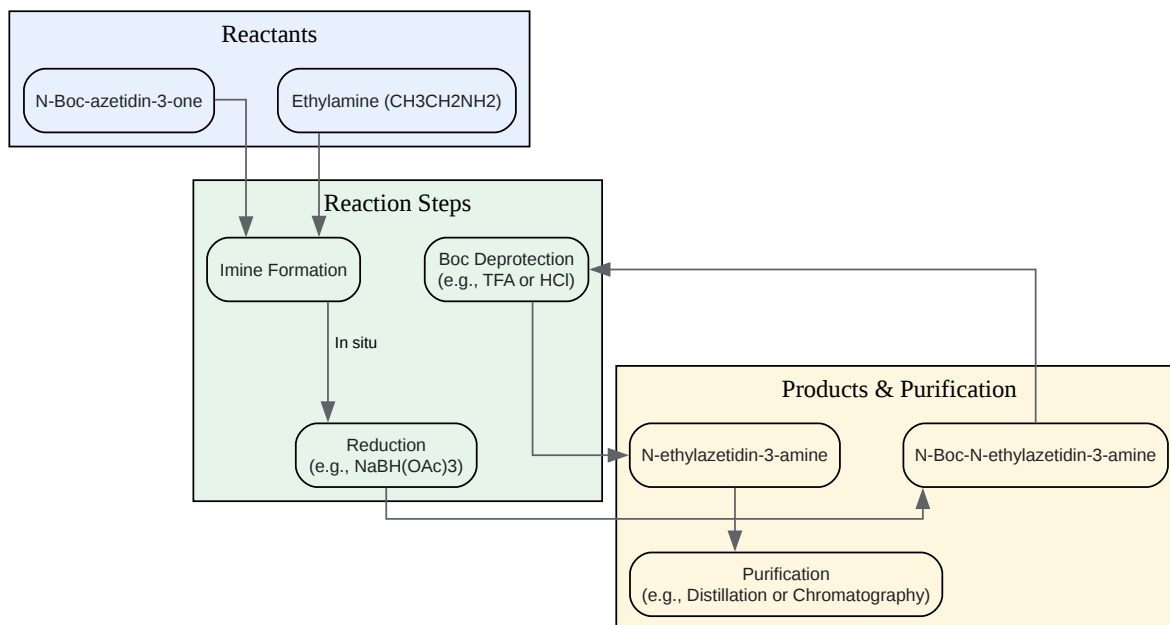
Synthesis of N-Ethylazetidin-3-amine

While a specific, detailed experimental protocol for the synthesis of **N-ethylazetidin-3-amine** is not readily available in the reviewed literature, a plausible and commonly employed synthetic strategy is the reductive amination of a suitable azetidinone precursor with ethylamine. This method is a cornerstone of amine synthesis in organic chemistry due to its high efficiency and control over the degree of alkylation.[7]

An alternative approach involves the direct N-alkylation of azetidin-3-amine with an ethylating agent, such as ethyl iodide or ethyl bromide. However, this method can be prone to over-alkylation, leading to the formation of tertiary amines and quaternary ammonium salts.[8]

Proposed Synthetic Workflow: Reductive Amination

The following diagram illustrates a conceptual workflow for the synthesis of **N-ethylazetidin-3-amine** via reductive amination.



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Caption: Proposed synthetic workflow for **N-ethylazetidin-3-amine**.

Conceptual Experimental Protocol

It is imperative to note that the following protocol is a conceptual representation and has not been experimentally validated. It is based on established principles of reductive amination and should be optimized and validated in a laboratory setting.

Step 1: Imine Formation and Reduction

- To a solution of N-Boc-azetidin-3-one (1.0 eq) in a suitable solvent (e.g., dichloromethane or 1,2-dichloroethane) is added ethylamine (1.2 eq).
- The reaction mixture is stirred at room temperature for 1-2 hours to facilitate the formation of the corresponding imine.
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq) is added portion-wise to the reaction mixture.
- The reaction is stirred at room temperature for 12-24 hours, or until the reaction is complete as monitored by an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, the reaction is quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- The organic layer is separated, and the aqueous layer is extracted with the reaction solvent.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield crude N-Boc-**N-ethylazetidin-3-amine**.

Step 2: Boc Deprotection

- The crude N-Boc-**N-ethylazetidin-3-amine** is dissolved in a suitable solvent (e.g., dichloromethane).
- An excess of a strong acid, such as trifluoroacetic acid (TFA) or a solution of hydrochloric acid in an organic solvent, is added to the solution.
- The reaction mixture is stirred at room temperature for 1-4 hours, or until the deprotection is complete.
- The solvent and excess acid are removed under reduced pressure.
- The resulting residue is basified with a suitable base (e.g., aqueous sodium hydroxide) and extracted with an organic solvent to yield the free amine.

Step 3: Purification

The crude **N-ethylazetidin-3-amine** can be purified by distillation under reduced pressure or by column chromatography on silica gel.

Spectroscopic Characterization (Predicted)

While experimental spectra for **N-ethylazetidin-3-amine** are not available in the searched literature, the expected spectroscopic features can be predicted based on its structure.

¹H NMR:

- Ethyl group: A triplet corresponding to the methyl protons (CH₃) and a quartet for the methylene protons (CH₂).
- Azetidine ring: Complex multiplets for the methylene (CH₂) and methine (CH) protons of the azetidine ring.
- Amine protons: A broad singlet for the N-H protons, which is exchangeable with D₂O.

¹³C NMR:

- Ethyl group: Two distinct signals in the aliphatic region for the methyl and methylene carbons.
- Azetidine ring: Signals for the methylene and methine carbons of the azetidine ring. The carbon attached to the nitrogen of the ethyl group will be shifted downfield compared to the other ring carbons.

Infrared (IR) Spectroscopy:

- N-H stretch: A characteristic absorption band for the secondary amine N-H stretch is expected in the region of 3350-3310 cm⁻¹.^{[9][10]}
- C-N stretch: C-N stretching vibrations for aliphatic amines are typically observed in the 1250–1020 cm⁻¹ region.^[9]
- N-H bend: A bending vibration for the N-H bond may also be present.

Mass Spectrometry (MS):

- The electron impact (EI) mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of the compound (100.16 g/mol).
- Characteristic fragmentation patterns would likely involve the loss of an ethyl group or cleavage of the azetidine ring.

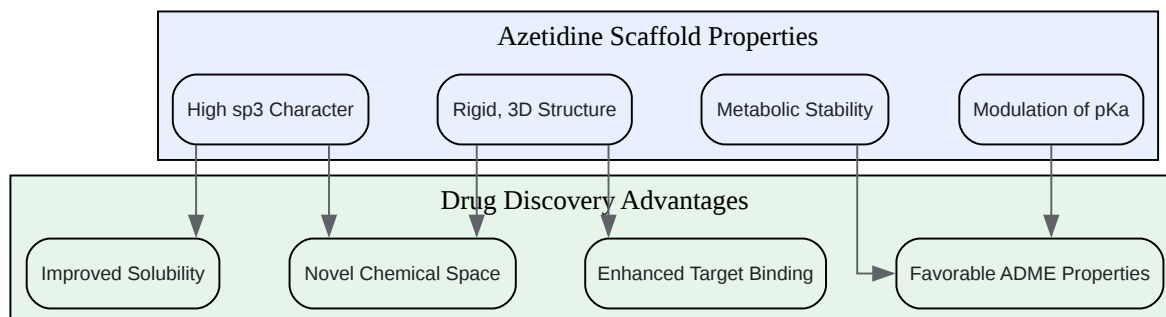
Applications in Drug Discovery and Medicinal Chemistry

The azetidine motif is increasingly recognized as a "privileged scaffold" in medicinal chemistry. Its incorporation into drug candidates can confer several advantageous properties, including:

- **Improved Metabolic Stability:** The azetidine ring can block sites of metabolism, leading to a longer half-life of the drug.^{[1][2]}
- **Enhanced Solubility:** The nitrogen atom of the azetidine ring can act as a hydrogen bond acceptor, improving the solubility of the molecule.^{[1][2]}
- **Three-Dimensionality:** The non-planar, rigid structure of the azetidine ring provides a well-defined three-dimensional orientation for substituents, which can lead to improved binding affinity and selectivity for biological targets.^{[1][2]}

While specific examples of **N-ethylazetidin-3-amine** in drug development are not prominent in the literature, the 3-aminoazetidine core is a key intermediate in the synthesis of a variety of biologically active compounds.^[11] The N-ethyl substituent can modulate the basicity and lipophilicity of the molecule, which are critical parameters in optimizing the pharmacokinetic and pharmacodynamic properties of a drug candidate.

The following diagram illustrates the logical relationship between the properties of the azetidine scaffold and its utility in drug discovery.



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Caption: Key properties of the azetidine scaffold and their advantages in drug discovery.

Safety and Handling

A specific Safety Data Sheet (SDS) for **N-ethylazetidin-3-amine** is not publicly available. However, based on the general hazards associated with small aliphatic amines, the following precautions should be taken:

- **Health Hazards:** Amines are often corrosive and can cause severe skin burns and eye damage. They can also be harmful if inhaled or swallowed.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat. Work in a well-ventilated area or under a chemical fume hood.
- **Fire Hazards:** Lower molecular weight amines can be flammable. Keep away from open flames and other sources of ignition.
- **Incompatibilities:** Amines are basic and can react vigorously with acids. They are also incompatible with strong oxidizing agents.

Always consult a comprehensive and compound-specific SDS before handling any chemical.

Conclusion

N-ethylazetidin-3-amine represents a valuable, yet underexplored, building block for medicinal chemistry and drug discovery. Its structural features, derived from the versatile azetidine scaffold, offer the potential to enhance the properties of bioactive molecules. While further research is needed to fully characterize its properties and develop optimized synthetic routes, the foundational information provided in this guide serves as a valuable resource for researchers and scientists in the field of drug development.

References

- An Approach to Alkyl Azetidines for Medicinal Chemistry. (n.d.). ChemRxiv. Retrieved March 7, 2024, from [\[Link\]](#)
- Experimental details General ^1H and ^{13}C NMR spectra were recorded (295 K) on Bruker Avance DRX-500 or DPX-400 MHz spectrometers. (n.d.). The Royal Society of Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- Amine alkylation. (2023, December 29). In Wikipedia. Retrieved March 7, 2024, from [\[Link\]](#)
- Azetidine synthesis. (n.d.). Organic Chemistry Portal. Retrieved March 7, 2024, from [\[Link\]](#)
- IR: amines. (n.d.). University of Calgary. Retrieved March 7, 2024, from [\[Link\]](#)
- N,N-dimethylazetidin-3-amine | $\text{C}_5\text{H}_{12}\text{N}_2$ | CID 10351656. (n.d.). PubChem. Retrieved March 7, 2024, from [\[Link\]](#)
- Wang, B. J., & Duncton, M. A. J. (2020). A Single-Step Synthesis of Azetidine-3-amines. The Journal of Organic Chemistry, 85(20), 13317–13323. [\[Link\]](#)
- An improved, gram-scale synthesis of protected 3-haloazetidines: rapid diversified synthesis of azetidine-3-carboxylic acids. (n.d.). Semantic Scholar. Retrieved March 7, 2024, from [\[Link\]](#)
- ^{13}C Carbon NMR. (n.d.). University of Ottawa. Retrieved March 7, 2024, from [\[Link\]](#)
- SUPPORTING INFORMATION. (n.d.). The Royal Society of Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- WO2000063168A1 - Synthesis of azetidine derivatives. (n.d.). Google Patents.

- A simple and general synthetic route to N-alkylazetidines from 1,2-amino alcohols. (n.d.). Arkivoc. Retrieved March 7, 2024, from [\[Link\]](#)
- Burke, E. G., & Schomaker, J. M. (2015). Oxidative Allene Amination for the Synthesis of Azetidin-3-ones. *Angewandte Chemie (International ed. in English)*, 54(41), 12097–12101. [\[Link\]](#)
- N-methylazetidin-3-amine | C₄H₁₀N₂ | CID 10086969. (n.d.). PubChem. Retrieved March 7, 2024, from [\[Link\]](#)
- Azetidines in medicinal chemistry: emerging applications and approved drugs. (2026, January 5). Expert Opinion on Drug Discovery. Retrieved March 7, 2024, from [\[Link\]](#)
- A Facile One-Pot Process for the Formation of Hindered Tertiary Amines. (2012, May 3). *Molecules*. Retrieved March 7, 2024, from [\[Link\]](#)
- Oxidative allene amination for the synthesis of azetidin-3-ones. (2015, October 5). *Angewandte Chemie (International ed. in English)*. Retrieved March 7, 2024, from [\[Link\]](#)
- Reductive Amination, and How It Works. (2017, September 1). Master Organic Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- 23.1. Properties of amines | Organic Chemistry II. (n.d.). Lumen Learning. Retrieved March 7, 2024, from [\[Link\]](#)
- Bott, T. M., & West, F. G. (2012). PREPARATION AND SYNTHETIC APPLICATIONS OF AZETIDINES. *HETEROCYCLES*, 84(1), 223. [\[Link\]](#)
- **N-ethylazetidin-3-amine** dihydrochloride (C₅H₁₂N₂). (n.d.). PubChemLite. Retrieved March 7, 2024, from [\[Link\]](#)
- A guide to ¹³C nmr chemical shift values. (n.d.). Compound Interest. Retrieved March 7, 2024, from [\[Link\]](#)
- A three-step purification procedure for protein kinase C: characterization of the purified enzyme. (n.d.). PubMed. Retrieved March 7, 2024, from [\[Link\]](#)

- Azetidines in medicinal chemistry: emerging applications and approved drugs. (2026, January 5). Expert Opinion on Drug Discovery. Retrieved March 7, 2024, from [\[Link\]](#)
- Basic Properties of Amines. (2023, January 22). Chemistry LibreTexts. Retrieved March 7, 2024, from [\[Link\]](#)
- N-Nitrosodiethylamine - Hazardous Substance Fact Sheet. (n.d.). New Jersey Department of Health. Retrieved March 7, 2024, from [\[Link\]](#)
- Purification of recombinant G proteins from Sf9 cells by hexahistidine tagging of associated subunits. Characterization of alpha 12 and inhibition of adenylyl cyclase by alpha z. (1995, January 27). The Journal of Biological Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- Organic Nitrogen Compounds III: Secondary and Tertiary Amines. (2019, May 1). Spectroscopy Online. Retrieved March 7, 2024, from [\[Link\]](#)
- Purification, functional reconstitution, and characterization of the Saccharomyces cerevisiae isoprenylcysteine carboxymethyltransferase Ste14p. (2005, February 25). The Journal of Biological Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)
- ¹³C NMR Spectroscopy for the Quantitative Determination of Compound Ratios and Polymer End Groups. (2014, March 6). Organic Letters. Retrieved March 7, 2024, from [\[Link\]](#)
- Expression, purification and crystallization of human phosphotyrosine phosphatase 1B. (1994, August 1). FEBS Letters. Retrieved March 7, 2024, from [\[Link\]](#)
- 24.10: Spectroscopy of Amines. (2024, September 30). Chemistry LibreTexts. Retrieved March 7, 2024, from [\[Link\]](#)
- infrared spectrum of N-methylethanamine (ethylmethanamine) C₃H₉N CH₃NHCH₂CH₃ prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of N-methylethylamine image diagram doc brown's advanced organic chemistry revision notes. (n.d.). Doc Brown's Chemistry. Retrieved March 7, 2024, from [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Azetidines in medicinal chemistry: emerging applications and approved drugs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. 318269-51-1|N-ethylazetidin-3-amine|BLD Pharm \[bldpharm.com\]](#)
- [4. PubChemLite - N-ethylazetidin-3-amine dihydrochloride \(C5H12N2\) \[pubchemlite.lcsb.uni.lu\]](#)
- [5. 23.1. Properties of amines | Organic Chemistry II \[courses.lumenlearning.com\]](#)
- [6. Purification and characterization of recombinant full-length and protease domain of murine MMP-9 expressed in Drosophila S2 cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [8. Amine alkylation - Wikipedia \[en.wikipedia.org\]](#)
- [9. orgchemboulder.com \[orgchemboulder.com\]](#)
- [10. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [11. WO2000063168A1 - Synthesis of azetidine derivatives - Google Patents \[patents.google.com\]](#)
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